

A Technical Guide to Biotin-PEG12-Acid: Suppliers, Purity, and Experimental Applications

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Compound of Interest

Compound Name: *Biotin-PEG12-Acid*

Cat. No.: *B606123*

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For researchers, scientists, and professionals in drug development, the use of precise and well-characterized reagents is paramount. **Biotin-PEG12-Acid** stands out as a versatile biotinylation reagent, featuring a long polyethylene glycol (PEG) spacer that enhances solubility and minimizes steric hindrance. This guide provides an in-depth overview of available suppliers, purity specifications, and detailed experimental protocols for its application in labeling and purification of biomolecules.

Supplier and Purity Overview

A variety of suppliers offer **Biotin-PEG12-Acid**, with purity levels being a critical factor for experimental success. The data presented below has been compiled from publicly available information from various suppliers. It is important to note that for GMP-grade inquiries, direct contact with the supplier is recommended.

Supplier	Catalog Number (Example)	Purity	Molecular Formula	Molecular Weight (Da)	Physical Appearance	Solubility
BPS Bioscience	27430	≥96%	C ₃₇ H ₆₉ N ₃ O ₁₆ S	844	White to off-white solid, may appear sticky	Water, DMSO
BroadPharm	BP-21620	≥95%	C ₃₇ H ₆₉ N ₃ O ₁₆ S	844	Not specified	Not specified
Precise PEG	AG-2534	> 96%	C ₃₇ H ₆₉ N ₃ O ₁₆ S	844.02	Not specified	Not specified
Biosynth	WPC42314	Not specified	C ₃₇ H ₆₉ N ₃ O ₁₆ S	844.02	Not specified	Not specified
Glyco MindSynth	Not specified	95-98%	Not specified	Not specified	Not specified	Not specified
PurePEG	Not specified	Not specified	C ₃₇ H ₆₉ N ₃ O ₁₆ S	844.02	Not specified	Not specified
AxisPharm	Not specified	≥95%	Not specified	Not specified	Not specified	Not specified

Core Concepts and Applications

Biotin-PEG12-Acid is a heterobifunctional linker.^{[1][2]} It possesses a biotin moiety for strong and specific binding to avidin or streptavidin, and a terminal carboxylic acid group. This carboxylic acid can be activated to react with primary amines on proteins, peptides, or other molecules, forming a stable amide bond. The PEG12 spacer arm, a chain of 12 ethylene glycol units, imparts hydrophilicity to the molecule, which can help to prevent aggregation of the biotinylated protein and improve its solubility.^{[2][3]}

Key applications include:

- **Biotinylation of Proteins and Antibodies:** Covalently attaching biotin to proteins for subsequent detection, purification, or immobilization.
- **Drug Delivery:** The PEG linker can improve the pharmacokinetic properties of a drug conjugate.
- **Immunoassays:** Used in techniques like ELISA and Western blotting for signal amplification.
- **Affinity Chromatography:** Immobilizing biotinylated molecules onto avidin/streptavidin-coated supports for pull-down assays.[\[4\]](#)

Experimental Protocols

Protein Biotinylation using Biotin-PEG12-Acid with EDC/NHS Chemistry

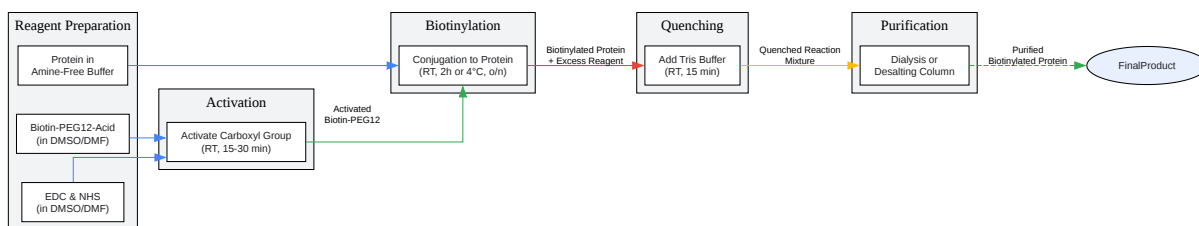
This protocol describes the conjugation of **Biotin-PEG12-Acid** to a protein containing primary amines (e.g., lysine residues) using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) chemistry.

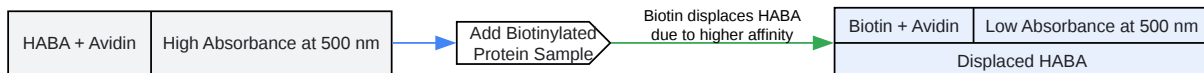
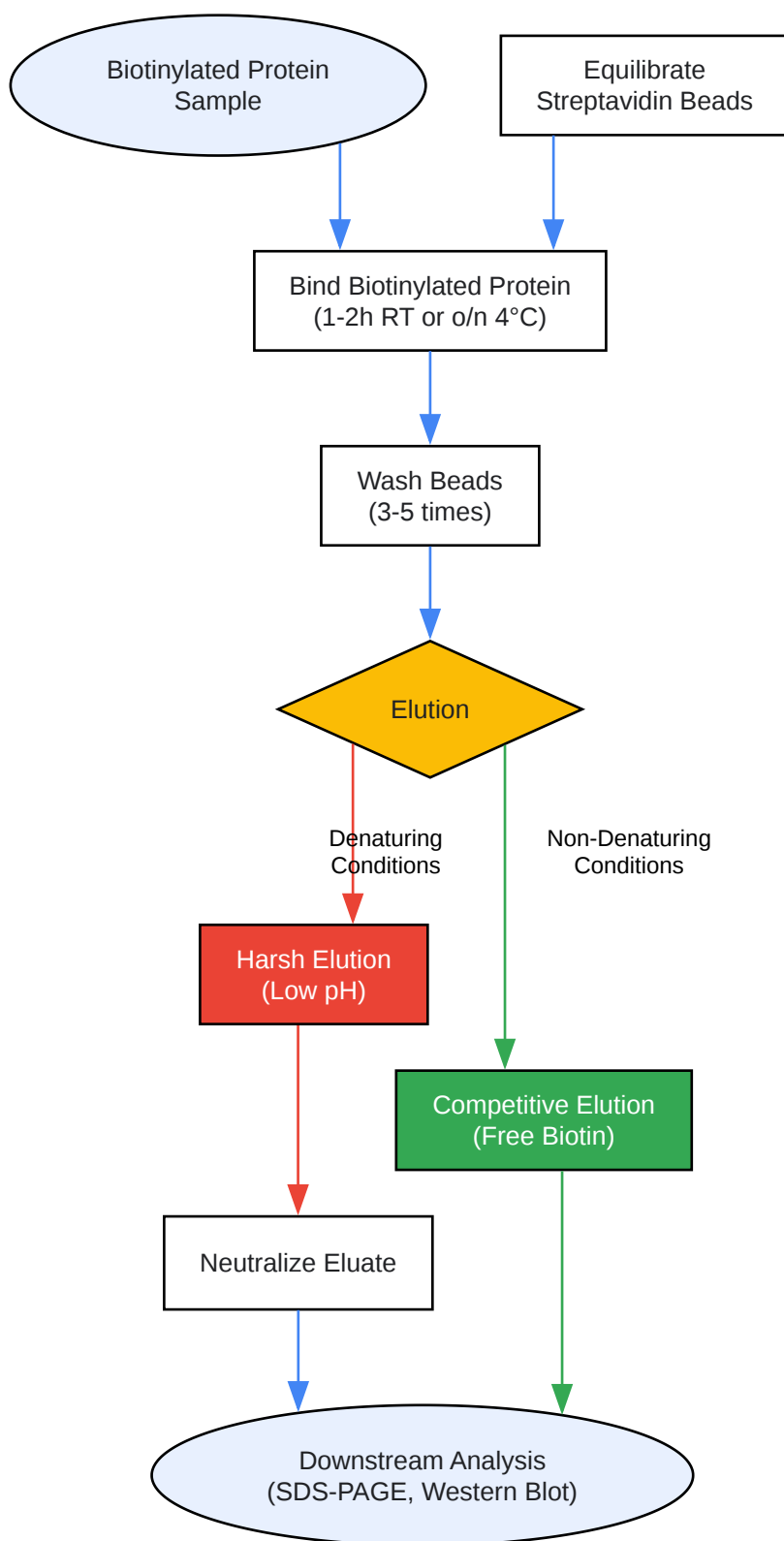
Materials:

- Protein to be biotinylated (in an amine-free buffer, e.g., PBS, pH 7.2-7.5)
- **Biotin-PEG12-Acid**
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide)
- Reaction Buffer: Phosphate-Buffered Saline (PBS), pH 7.2
- Quenching Buffer: 1 M Tris-HCl, pH 7.5
- Desalting column or dialysis cassette for purification

Procedure:

- Reagent Preparation:
 - Dissolve the protein to be labeled in the Reaction Buffer to a final concentration of 1-10 mg/mL.
 - Immediately before use, prepare a 10 mM stock solution of **Biotin-PEG12-Acid** in DMSO or DMF.
 - Immediately before use, prepare 100 mM stock solutions of EDC and NHS in anhydrous DMSO or DMF.
- Activation of **Biotin-PEG12-Acid**:
 - In a microcentrifuge tube, combine a 20-fold molar excess of **Biotin-PEG12-Acid** with a 50-fold molar excess of both EDC and NHS relative to the amount of protein.
 - Incubate the mixture for 15-30 minutes at room temperature to activate the carboxylic acid group of the **Biotin-PEG12-Acid**.
- Biotinylation Reaction:
 - Add the activated **Biotin-PEG12-Acid** mixture to the protein solution.
 - Incubate the reaction for 2 hours at room temperature or overnight at 4°C with gentle mixing.
- Quenching the Reaction:
 - Add the Quenching Buffer to a final concentration of 50-100 mM to quench any unreacted NHS-activated biotin.
 - Incubate for 15 minutes at room temperature.
- Purification:
 - Remove excess, unreacted biotinylation reagent and byproducts by dialysis against PBS or by using a desalting column.





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